

Ethyl Thiomorpholine-2-carboxylate structure and properties.

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Compound of Interest

Compound Name: Ethyl Thiomorpholine-2-carboxylate

Cat. No.: B598150

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An In-depth Technical Guide to **Ethyl Thiomorpholine-2-carboxylate**

Introduction

Ethyl Thiomorpholine-2-carboxylate is a heterocyclic compound belonging to the thiomorpholine class of molecules. Thiomorpholine and its derivatives are of significant interest to researchers in medicinal chemistry and drug development due to their diverse pharmacological activities. The thiomorpholine scaffold, a sulfur-containing analog of morpholine, is a key structural motif in a variety of bioactive compounds.^{[1][2]} This technical guide provides a comprehensive overview of the structure, properties, synthesis, and potential biological activities of **Ethyl Thiomorpholine-2-carboxylate**, aimed at researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identifiers

The structure of **Ethyl Thiomorpholine-2-carboxylate** consists of a saturated six-membered thiomorpholine ring with an ethyl carboxylate group attached at the second position.

- Molecular Formula: C₈H₁₁NO₂S
- Molecular Weight: 175.25 g/mol
- CAS Number: 152009-44-4

Physicochemical Properties

While extensive experimental data for **Ethyl Thiomorpholine-2-carboxylate** is not readily available in the public domain, some properties can be predicted based on its structure and data from analogous compounds.

Property	Value	Source
Boiling Point (Predicted)	261.8 ± 35.0 °C	
Density (Predicted)	1.122 ± 0.06 g/cm	
pKa (Predicted)	8.01 ± 0.40	

Synthesis

A specific, detailed experimental protocol for the synthesis of **Ethyl Thiomorpholine-2-carboxylate** is not widely published. However, a plausible and common synthetic route would involve a two-step process: first, the synthesis of the precursor, Thiomorpholine-2-carboxylic acid, followed by its esterification.

Synthesis of Thiomorpholine-2-carboxylic Acid

Several methods for the synthesis of the thiomorpholine core have been reported. One common approach involves the reaction of a cysteine analog with a suitable dielectrophile.^[3]

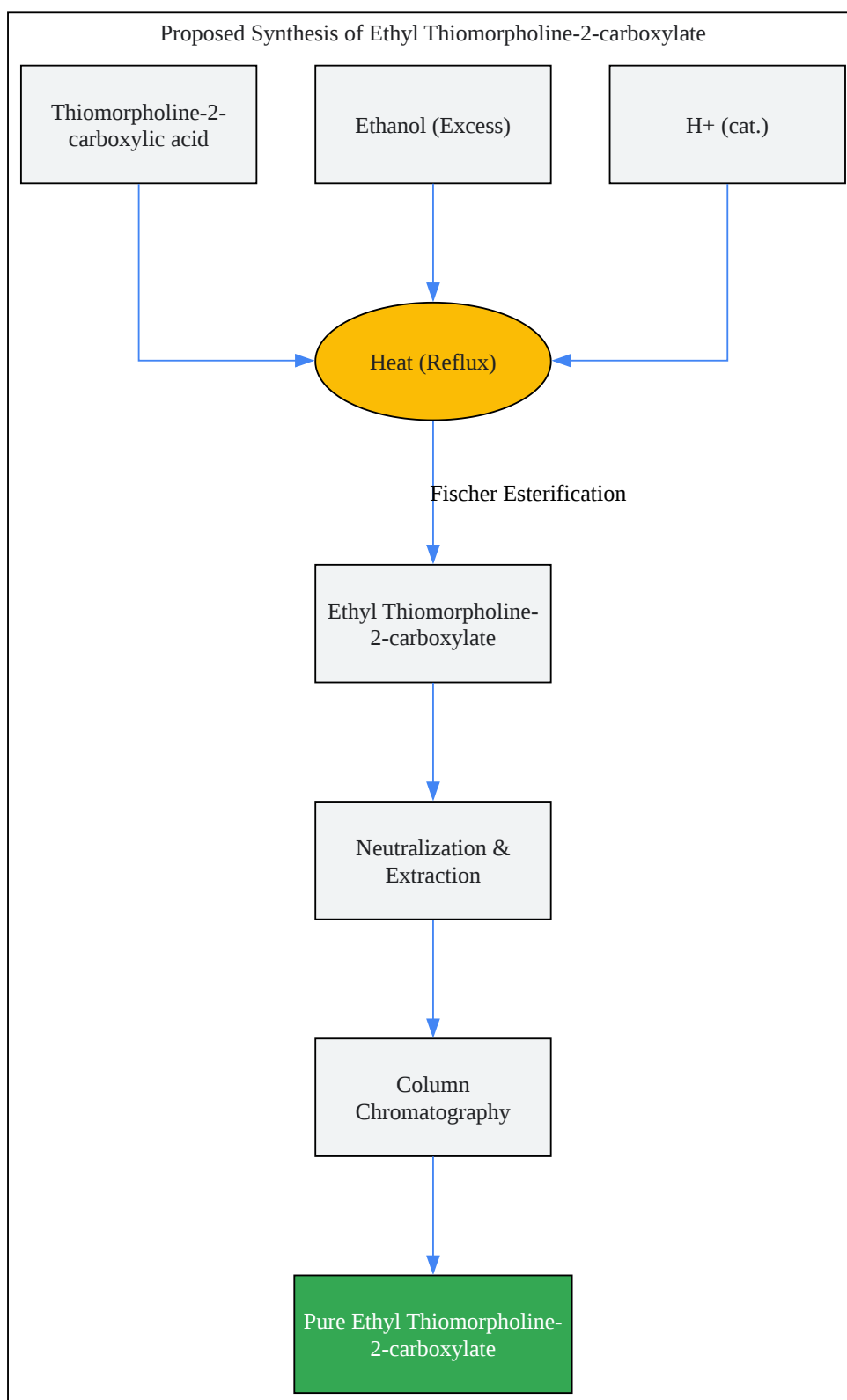
Proposed Esterification of Thiomorpholine-2-carboxylic Acid

The conversion of Thiomorpholine-2-carboxylic acid to **Ethyl Thiomorpholine-2-carboxylate** can be achieved through Fischer esterification. This acid-catalyzed reaction involves heating the carboxylic acid in an excess of ethanol.

General Experimental Protocol (Proposed)

- **Reaction Setup:** To a solution of Thiomorpholine-2-carboxylic acid in absolute ethanol, a catalytic amount of a strong acid (e.g., concentrated sulfuric acid or hydrogen chloride gas) is added.

- **Reaction Conditions:** The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the excess ethanol is removed under reduced pressure. The residue is neutralized with a weak base (e.g., sodium bicarbonate solution) and extracted with a suitable organic solvent (e.g., ethyl acetate). The organic layer is then washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo. The crude product can be purified by column chromatography on silica gel.



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Caption: Proposed synthetic workflow for **Ethyl Thiomorpholine-2-carboxylate**.

Spectroscopic Properties (Predicted)

Experimental spectroscopic data for **Ethyl Thiomorpholine-2-carboxylate** is not readily available. The following are predicted spectral characteristics based on the analysis of analogous compounds.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show signals corresponding to the ethyl group and the protons on the thiomorpholine ring. The chemical shifts will be influenced by the neighboring sulfur, nitrogen, and carbonyl groups.

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will show distinct signals for the carbonyl carbon of the ester, the two carbons of the ethyl group, and the four carbons of the thiomorpholine ring.

Mass Spectrometry (Predicted)

The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of the compound (175.25 m/z). Common fragmentation patterns for ethyl esters would likely be observed, including the loss of the ethoxy group (-OCH₂CH₃) or the entire ester group.

FTIR Spectroscopy (Predicted)

The infrared spectrum will likely exhibit characteristic absorption bands for the N-H bond (if not substituted), C-H bonds, the carbonyl group (C=O) of the ester, and C-O single bonds.

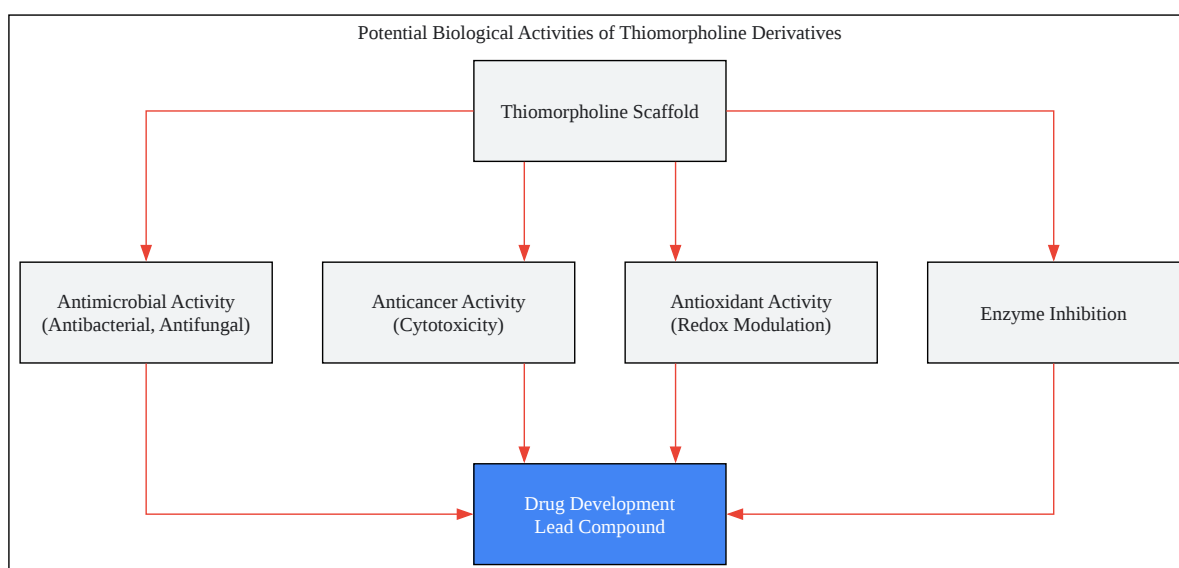
Functional Group	Expected Wavenumber (cm ⁻¹)
N-H Stretch	3300-3500 (broad)
C-H Stretch (Aliphatic)	2850-3000
C=O Stretch (Ester)	1735-1750
C-O Stretch (Ester)	1000-1300

Biological Activities and Potential Applications

While the specific biological activities of **Ethyl Thiomorpholine-2-carboxylate** have not been extensively studied, the thiomorpholine scaffold is present in numerous compounds with a wide range of pharmacological effects.^{[1][2]} These activities include:

- **Antimicrobial Activity:** Thiomorpholine derivatives have shown promise as antibacterial and antifungal agents.^[1]
- **Anticancer Activity:** Certain compounds containing the thiomorpholine moiety have demonstrated cytotoxic effects against various cancer cell lines.^[1]
- **Antioxidant Activity:** The sulfur atom in the thiomorpholine ring can participate in redox reactions, and some derivatives have been shown to possess antioxidant properties.^{[1][4]}
- **Enzyme Inhibition:** The thiomorpholine scaffold can serve as a pharmacophore for the inhibition of various enzymes.^[2]

Given the diverse bioactivities of the thiomorpholine class, **Ethyl Thiomorpholine-2-carboxylate** represents a valuable scaffold for further chemical modification and biological screening in drug discovery programs.



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Caption: Potential therapeutic applications of thiomorpholine-based compounds.

Safety and Handling

Specific safety and handling data for **Ethyl Thiomorpholine-2-carboxylate** are not available. However, based on the safety data for related compounds such as thiomorpholine and ethyl morpholine-2-carboxylate, it is prudent to handle this compound with care in a well-ventilated laboratory environment. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid inhalation of vapors and contact with skin and eyes.

Conclusion

Ethyl Thiomorpholine-2-carboxylate is a heterocyclic compound with potential for further investigation in the field of medicinal chemistry. While there is a lack of extensive experimental data for this specific molecule, its structural relationship to a class of compounds with diverse and significant biological activities makes it a compelling target for synthesis and biological evaluation. This technical guide provides a foundational understanding of its structure, predicted properties, and a plausible synthetic route, which can serve as a starting point for researchers interested in exploring the therapeutic potential of this and related thiomorpholine derivatives. Further research is warranted to fully characterize its physicochemical properties, develop optimized synthetic protocols, and elucidate its specific biological activities and mechanisms of action.

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References

- 1. jchemrev.com [jchemrev.com]
- 2. researchgate.net [researchgate.net]
- 3. Thiomorpholine-2-carboxylic acid | 134676-66-7 | Benchchem [benchchem.com]
- 4. Thiomorpholine Derivatives with Hypolipidemic and Antioxidant Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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